3-Hydroxy Midostaurin-d5 certificate of analysis

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Compound of Interest

Compound Name:	*3-Hydroxy Midostaurin-d5*
Cat. No.:	*B12424109*

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Technical Guide: 3-Hydroxy Midostaurin-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Hydroxy Midostaurin-d5**, a deuterated analog of a major active metabolite of the multi-kinase inhibitor, Midostaurin. This document is intended for use by researchers, scientists, and drug development professionals, offering detailed information on its analytical specifications, the experimental protocols for its quantification, and its role in relevant biological signaling pathways.

Certificate of Analysis (Representative Data)

As direct access to a specific batch's Certificate of Analysis is typically provided only upon purchase, the following tables summarize representative quantitative data based on information from various chemical suppliers and analytical publications. This data is intended to serve as a reference for the expected quality and specifications of **3-Hydroxy Midostaurin-d5**.

Table 1: General Information and Physical Properties

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Parameter	Specification
Product Name	3-Hydroxy Midostaurin-d5
Synonyms	CGP52421-d5, N-((5S,6R,7R,9R)-16-hydroxy-6-methoxy-5-methyl-14-oxo-6,7,8,9,15,16-hexahydro-5H,14H-17-oxa-4b,9a,15-triaza-5,9-methanodibenzo[b,h]cyclonona[jkl]cyclopenta[e]-as-indacen-7-yl)-N-methylbenzamide-d5
Molecular Formula	$C_{35}H_{25}D_5N_4O_5$[1]
Molecular Weight	591.68 g/mol [1]
Appearance	Off-white to light yellow solid
Solubility	Soluble in DMSO, Methanol

Table 2: Analytical Data

Test	Method	Specification
Purity (by HPLC)	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)	≥ 98%
Identity	^{1}H-NMR, Mass Spectrometry	Conforms to structure
Mass (by ESI-MS)	Electrospray Ionization Mass Spectrometry	$[M+H]^+$ = 592.7
Isotopic Enrichment	Mass Spectrometry	≥ 99% Deuterium incorporation
Residual Solvents	Gas Chromatography (GC)	Meets USP <467> requirements
Water Content	Karl Fischer Titration	≤ 1.0%

Biological Context and Signaling Pathways

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3-Hydroxy Midostaurin is an active metabolite of Midostaurin, a potent inhibitor of multiple receptor tyrosine kinases.[2][3] Its deuterated form, **3-Hydroxy Midostaurin-d5**, is primarily utilized as an internal standard in pharmacokinetic and bioanalytical studies to ensure accurate quantification of the non-deuterated metabolite in biological matrices.[1] The primary targets of Midostaurin and its active metabolites are FMS-like tyrosine kinase 3 (FLT3) and Protein Kinase C (PKC).[2]

FLT3 Signaling Pathway

Mutations in the FLT3 receptor are common in Acute Myeloid Leukemia (AML) and lead to its constitutive activation, promoting uncontrolled cell proliferation and survival. Midostaurin and its metabolites inhibit this aberrant signaling.

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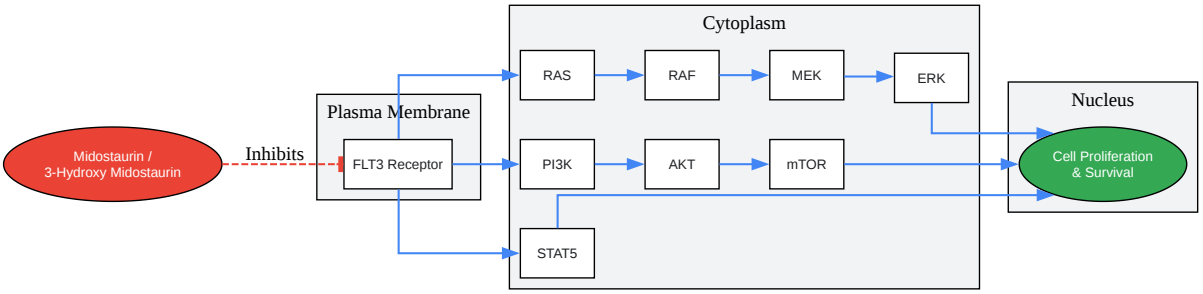

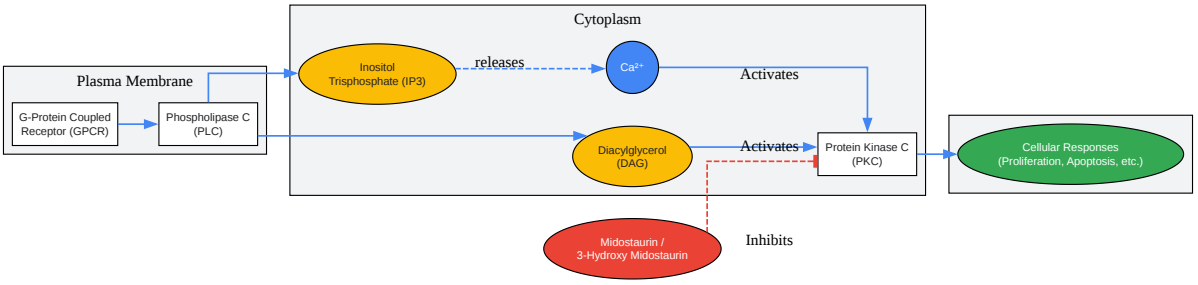

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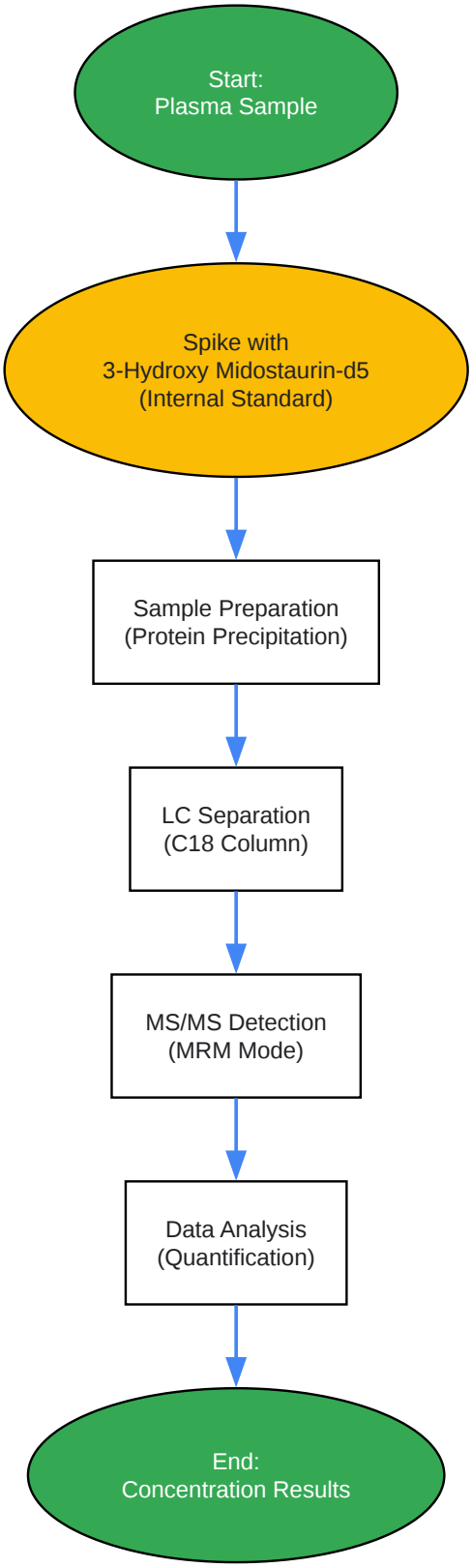

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